

Application Notes and Protocols for TD-004, an ALK-Targeting PROTAC Degrader

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TD-004 (also known as HC58-111) is a potent and selective degrader of the anaplastic lymphoma kinase (ALK) fusion protein.[1] As a Proteolysis Targeting Chimera (PROTAC), TD-004 functions by inducing the selective intracellular degradation of ALK, a key oncogenic driver in various cancers, including non-small cell lung cancer (NSCLC) and anaplastic large-cell lymphoma (ALCL). This document provides detailed application notes on the safety and handling of TD-004, along with comprehensive protocols for its use in in vitro and in vivo research settings.

Safety and Handling

1.1. Hazard Communication

As a specific Safety Data Sheet (SDS) for **TD-004** is not publicly available, the following recommendations are based on the general properties of PROTACs and kinase inhibitors used in research settings.

· Chemical Identity:

Name: **TD-004**; HC58-111

CAS Number: 2351915-38-1[1]



Chemical Formula: C55H70ClN9O8S2[1]

Molecular Weight: 1084.79 g/mol [1]

Potential Hazards:

- The toxicological properties of **TD-004** have not been fully elucidated.
- Similar to other biologically active small molecules, TD-004 should be handled with caution.
- Assume the compound is potentially harmful if ingested, inhaled, or absorbed through the skin.
- As an ALK degrader, it may have effects on cells and tissues expressing ALK.

1.2. Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) are required.
- Eye Protection: Safety glasses or goggles should be worn at all times.
- Lab Coat: A standard laboratory coat is mandatory.
- Respiratory Protection: If handling the compound as a powder or creating aerosols, a
 properly fitted respirator or use of a fume hood is recommended.

1.3. Handling and Storage

- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid creating dust or aerosols.
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.



- · Storage:
 - Short-term (days to weeks): Store at 0-4°C in a dry, dark place.
 - Long-term (months to years): Store at -20°C in a dry, dark place.[1]
 - The compound is shipped as a non-hazardous chemical under ambient temperature and is stable for several weeks during ordinary shipping.[1]

1.4. First Aid Measures

- In case of skin contact: Immediately wash with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Mechanism of Action

TD-004 is a heterobifunctional molecule that simultaneously binds to the ALK protein and an E3 ubiquitin ligase. This proximity induces the ubiquitination of ALK, marking it for degradation by the proteasome.

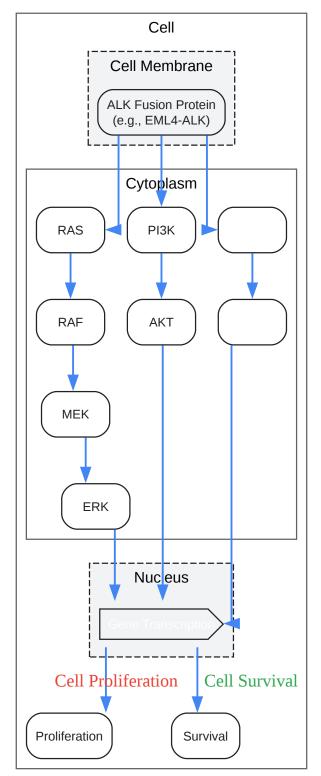
Diagram of PROTAC Mechanism of Action

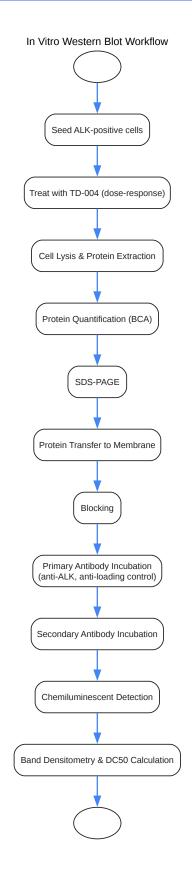


Cellular Environment Ternary Complex Formation Poly-ubiquitinated ALK Ub-Ub-Ub-ALK Recognition & Degradation Degraded ALK Peptides ALK TD-004 E3 Ligase Binds ALK Protein

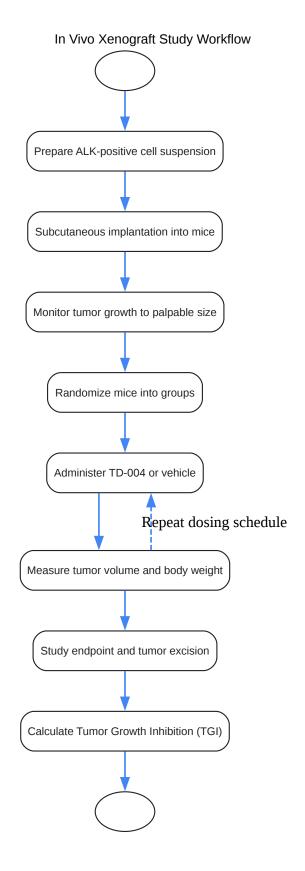


ALK Signaling Pathway









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References

- 1. Glandular involvement in carcinoma of the pyloric end of the stomach. NLM Catalog -NCBI [ncbi.nlm.nih.gov]
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